

Comprehensive Structure Elucidation of (3-Ethyl-2-hydroxyphenyl)boronic Acid

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Compound of Interest

Compound Name: (3-Ethyl-2-hydroxyphenyl)boronic acid

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Executive Summary

(3-Ethyl-2-hydroxyphenyl)boronic acid is a functionalized organoboron intermediate critical in medicinal chemistry for Suzuki-Miyaura cross-coupling reactions and as a reversible covalent inhibitor in protease drug discovery.^[1] Its structural integrity is often compromised by two primary factors: regioisomeric ambiguity during synthesis (ortho- vs. para-substitution) and dynamic dehydration into boroxine trimers.^[1]

This guide provides a self-validating analytical workflow to unambiguously confirm the 1,2,3-trisubstituted benzene core and quantify the boronic acid/boroxine ratio.

Structural & Synthetic Context

Understanding the synthetic origin is the first step in elucidation.^[1] This compound is typically accessible via directed ortho-metalation (DoM) of a protected 2-ethylphenol or via halogen-lithium exchange of a 2-bromo-6-ethylphenol precursor.^[1]

- Chemical Formula:

[1]

- Molecular Weight: 165.98 g/mol [1]
- Key Structural Features:
 - C1: Boronic acid attachment (ipso).[1]
 - C2: Phenolic hydroxyl (ortho to B).[1]
 - C3: Ethyl group (ortho to OH, meta to B).[1]
 - C4, C5, C6: Aromatic protons (ABC spin system).

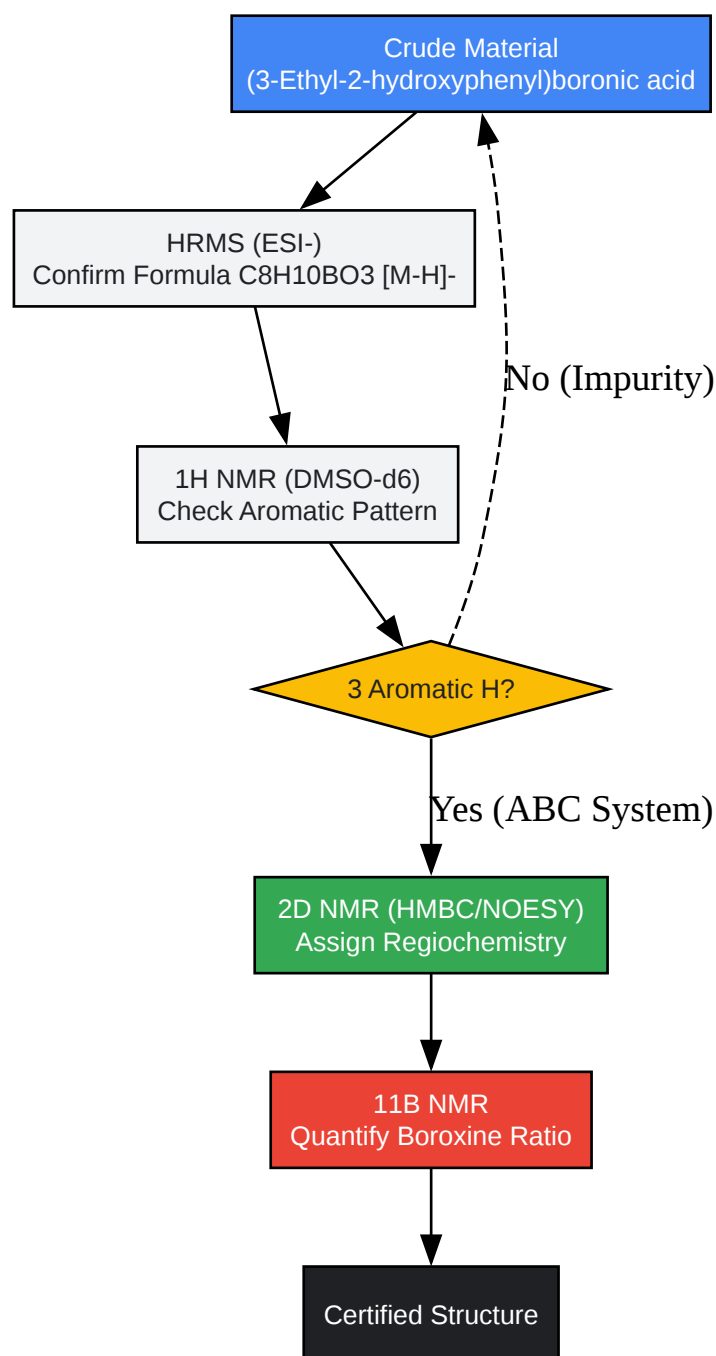
Boroxine Equilibrium Warning

Boronic acids spontaneously dehydrate to form cyclic trimeric anhydrides (boroxines), especially under vacuum or in non-polar solvents.[1] This is not an impurity but a thermodynamic state.[1]

[1]

Analytical Strategy & Workflow

The following Graphviz diagram outlines the decision tree for structure confirmation, prioritizing the elimination of regioisomers.



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Figure 1: Step-by-step structural elucidation workflow prioritizing formula confirmation followed by regiochemical assignment.

Detailed Characterization Protocols

High-Resolution Mass Spectrometry (HRMS)

Objective: Validate elemental composition and isotopic distribution (Boron-10/Boron-11 signature).

- Method: ESI (Negative Mode).[1] Boronic acids ionize poorly in positive mode.[1]

- Expected Ion:

(m/z 165.08 for

).[1]

- Isotopic Pattern: Look for the characteristic

ratio (approx. 1:4).[1] A distinct "step" pattern at M-1 confirms the presence of Boron.[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

This is the definitive method for distinguishing the 3-ethyl isomer from the 4-ethyl or 5-ethyl isomers.[1]

Solvent Choice: DMSO-

is required.[1]

- Why? It prevents rapid proton exchange, allowing the observation of the distinct

protons (usually broad singlets around 8-9 ppm) and the phenolic

.[1]

often leads to boroxine formation and line broadening.[1]

Predicted

NMR Data (DMSO-

, 400 MHz)

Moiety	Shift (ppm)	Multiplicity	Integration	Assignment Logic
B(OH) ₂	8.50 - 9.00	br s	2H	Disappears with shake. [1]
Ar-OH	8.00 - 8.50	s	1H	Ortho-hydroxyl proton (H-bonded). [1]
Ar-H (H6)	7.45	dd	1H	Deshielded by Boron (ipso). [1]
Ar-H (H4)	7.25	dd	1H	Adjacent to Ethyl. [1]
Ar-H (H5)	6.80	t (or dd)	1H	Shielded (meta to OH/Ethyl). [1]
Ethyl ()	2.60	q	2H	Benzylic coupling. [1]
Ethyl ()	1.15	t	3H	Terminal methyl. [1]

Regiochemistry Validation (2D NMR)

To prove the Ethyl group is at position 3 (and not 4 or 5):

- COSY: Confirms the H4-H5-H6 connectivity (continuous spin system).
- NOESY:

- Critical Signal: Strong NOE between Ethyl and Phenolic OH (or H4).^[1]
- Note: If the ethyl were at position 4, NOE would be to H3 and H5, but not the OH.
- HMBC (Heteronuclear Multiple Bond Correlation):
 - Look for correlation from Ethyl to C2 (C-OH).^[1] This definitively places the ethyl group ortho to the hydroxyl.^[1]

NMR: Purity & Boroxine Analysis

Objective: Distinguish free boronic acid from boroxine and boronate impurities.

- Standard:
(0.0 ppm).^[1]
- Protocol: Acquire spectrum in quartz tubes if possible to eliminate background glass signal (broad hump ~0-20 ppm).
- Expected Shifts:
 - Monomeric Boronic Acid (
):
28 - 32 ppm (Broad).^[1]
 - Boroxine (Trimer):
20 - 25 ppm (Often broader).^[1]
 - Boronate Ester (
):
25 - 30 ppm.^[1]

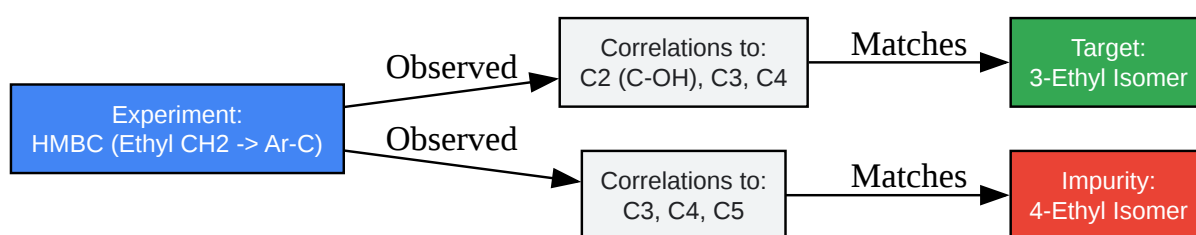
- Tetrahedral Boronate (

):

0 - 10 ppm (Sharp).[1]

Regioisomer Differentiation Logic

The following diagram illustrates the logic used to rule out the most common synthetic byproduct: the 4-ethyl isomer.



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Figure 2: HMBC correlation logic to distinguish 3-ethyl (target) from 4-ethyl (isomer).

Handling & Stability Protocol

Problem: Users often interpret the melting point depression or "missing" H-NMR signals as degradation. Reality: It is likely boroxine formation.[1]

Re-equilibration Protocol:

- Dissolve the sample in a mixture of Acetone/Water (9:1).
- Stir for 30 minutes to hydrolyze boroxines back to monomeric acid.
- Concentrate under vacuum at low temperature (<40°C).
- If a solid is required for X-ray, recrystallize from

/MeOH.[1]

References

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Sources

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